

A Technical Guide to the Solubility and Stability of Fast Red B Salt

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Fast red B salt*

Cat. No.: *B1227371*

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the chemical properties, solubility, and stability of **Fast Red B salt**. It is intended to serve as a technical resource for professionals in research and development who utilize this compound in their work. The guide includes detailed data, experimental protocols, and visual diagrams to facilitate a deeper understanding of the handling and application of **Fast Red B salt**.

Chemical and Physical Properties

Fast Red B salt is a diazonium salt widely used as a chromogen in histochemical and immunohistochemical staining techniques.^[1] It is an organosulfonate salt composed of 2-methoxy-4-nitrobenzene-1-diazonium and 5-sulfonaphthalene-1-sulfonate in a 1:1 ratio.^[2] Its primary utility lies in its ability to couple with naphthol derivatives, which are liberated by enzymatic activity, to form a visible, insoluble azo dye at the site of the enzyme.^{[1][3]}

Property	Value	Reference
Synonyms	Fast Red B Salt, Fast red salt B, C.I. 37125, Azoic diazo 5	[4]
Molecular Formula	C ₁₇ H ₁₃ N ₃ O ₉ S ₂	[2][4]
Molecular Weight	467.4 g/mol	[2][4]
Appearance	Yellow to light brown powder	[5]
CAS Number	49735-71-9	[6]
Absorption Maximum (λ _{max})	375 nm	[4]

Solubility Profile

Fast Red B salt is generally characterized as a water-soluble compound.[7][8] Its solubility in various organic solvents is limited. For practical applications, it is typically dissolved in cold water or aqueous buffers.[7]

Solvent	Solubility	Reference
Water	20% (w/v)	[4]
Ethanol	20% (w/v)	[4]
Acetonitrile	Very slightly soluble (heating may be required)	[9]
Dimethyl Sulfoxide (DMSO)	Slightly soluble	[9]

Stability Characteristics

As a diazonium salt, Fast Red B is susceptible to degradation under certain environmental conditions. Aromatic diazonium salts exhibit relative stability in solution for short periods at low temperatures (0–5 °C) due to resonance stabilization of the diazonium ion.[10] However, they are generally unstable and are often used immediately after preparation.[11]

Key Factors Affecting Stability:

- Temperature: The compound is sensitive to heat.[8] Aqueous solutions of diazonium salts can undergo hydrolysis to form phenols when warmed.[10] It is recommended to store the solid compound and its solutions in a cool environment.[12][13]
- Light: **Fast Red B salt** is sensitive to light.[8] Exposure to light can catalyze degradation. Therefore, it should be stored in light-resistant containers.
- Moisture: The compound is sensitive to moisture.[8] It should be stored in a tightly closed container in a dry, well-ventilated area to prevent hydrolysis and decomposition.[12][13]
- pH: For applications in dyeing, adjusting the pH to around 6.5 with acetic acid is recommended to achieve a brilliant shade and proper depth.[7]

Experimental Protocols

Protocol for Determining Aqueous Solubility

This protocol outlines a general method for determining the equilibrium solubility of **Fast Red B salt** in an aqueous buffer.

- Preparation: Prepare a series of concentrations of the desired aqueous buffer (e.g., phosphate-buffered saline, pH 7.4).
- Equilibration: Add an excess amount of **Fast Red B salt** to a known volume of the buffer in a sealed container.
- Agitation: Agitate the mixture at a constant temperature (e.g., 25°C) for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached. Protect the mixture from light.
- Separation: Separate the undissolved solid from the solution by centrifugation or filtration (using a filter compatible with the compound).
- Quantification: Dilute an aliquot of the clear supernatant to a suitable concentration. Determine the concentration of the dissolved **Fast Red B salt** using a validated analytical method, such as UV-Vis spectrophotometry at its λ_{max} of 375 nm.
- Calculation: Calculate the solubility in units such as mg/mL or g/100 mL.

Protocol for Stability Testing in Solution

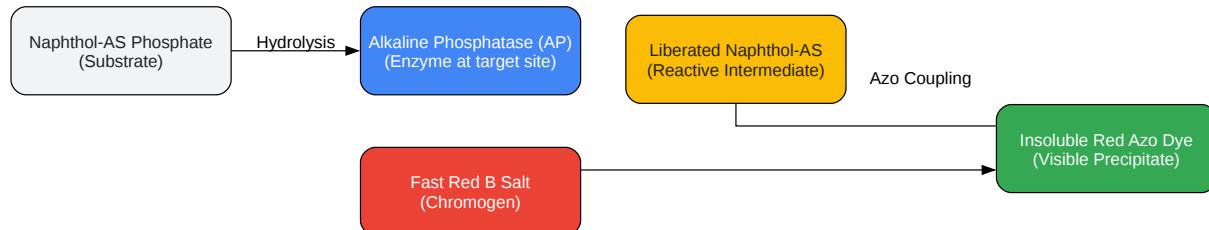
This protocol provides a framework for assessing the stability of **Fast Red B salt** in an aqueous solution over time, following general principles of chemical stability testing.[14][15]

- Solution Preparation: Prepare a solution of **Fast Red B salt** of a known concentration in a relevant aqueous buffer.
- Storage Conditions: Aliquot the solution into multiple sealed, light-protected vials. Store these samples under various conditions as part of a stability study.
 - Accelerated Stability: $40^{\circ}\text{C} \pm 2^{\circ}\text{C}$ / 75% RH $\pm 5\%$ RH
 - Long-Term Stability: $25^{\circ}\text{C} \pm 2^{\circ}\text{C}$ / 60% RH $\pm 5\%$ RH
 - Refrigerated: $5^{\circ}\text{C} \pm 3^{\circ}\text{C}$
- Time Points: Designate specific time points for analysis. For accelerated studies, this might be 0, 1, 3, and 6 months.[16] For long-term studies, it could be 0, 3, 6, 9, 12, 18, and 24 months.[16]
- Analysis: At each time point, analyze the samples for the remaining concentration of intact **Fast Red B salt** and the presence of degradation products. A stability-indicating High-Performance Liquid Chromatography (HPLC) method is typically used for this purpose.[17]
- Data Evaluation: Plot the concentration of **Fast Red B salt** versus time for each storage condition. This data can be used to determine the degradation rate and establish a re-test period or shelf-life for the solution.

Visualizations: Workflows and Mechanisms

Azo Coupling Reaction in Histochemistry

The primary application of **Fast Red B salt** is in enzyme histochemistry. It acts as a coupling agent that reacts with the product of an enzymatic reaction to form a colored precipitate. The diagram below illustrates this process, commonly used for detecting enzymes like alkaline phosphatase (AP).

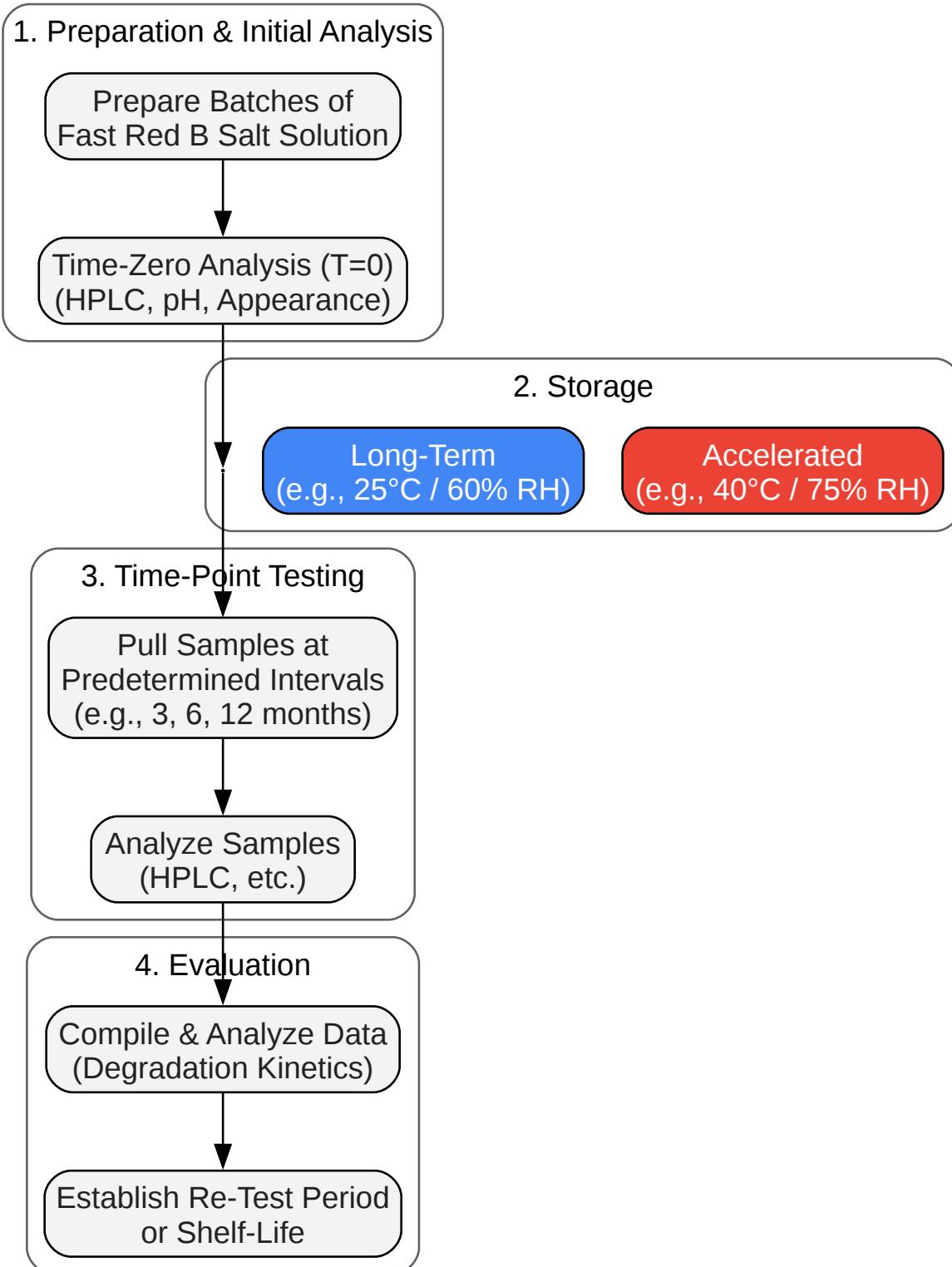


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Caption: Azo coupling mechanism for enzyme detection.

General Workflow for Chemical Stability Testing

The stability of a chemical compound is assessed through a structured experimental workflow. This involves subjecting the compound to various environmental conditions over time and monitoring for any degradation.

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Caption: Workflow for a chemical stability study.

Safe Handling and Storage

Proper handling and storage are crucial for maintaining the integrity of **Fast Red B salt**.

- Handling: Use adequate ventilation to minimize dust generation.[12] Avoid contact with eyes, skin, and clothing. Wear appropriate personal protective equipment (PPE), including gloves and safety goggles.[12][13]
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area.[12][13] Keep away from heat, light, and incompatible substances.[8]

By adhering to these guidelines and understanding the inherent properties of **Fast Red B salt**, researchers can ensure its effective and safe use in their laboratory applications.

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- To cite this document: BenchChem. [A Technical Guide to the Solubility and Stability of Fast Red B Salt]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1227371#solubility-and-stability-properties-of-fast-red-b-salt>]

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